

Ergothioneine-d9: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ergothioneine-d9

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An In-depth Examination of a Deuterated Amino Acid Thiolactone and its Role in Modern Research

Introduction

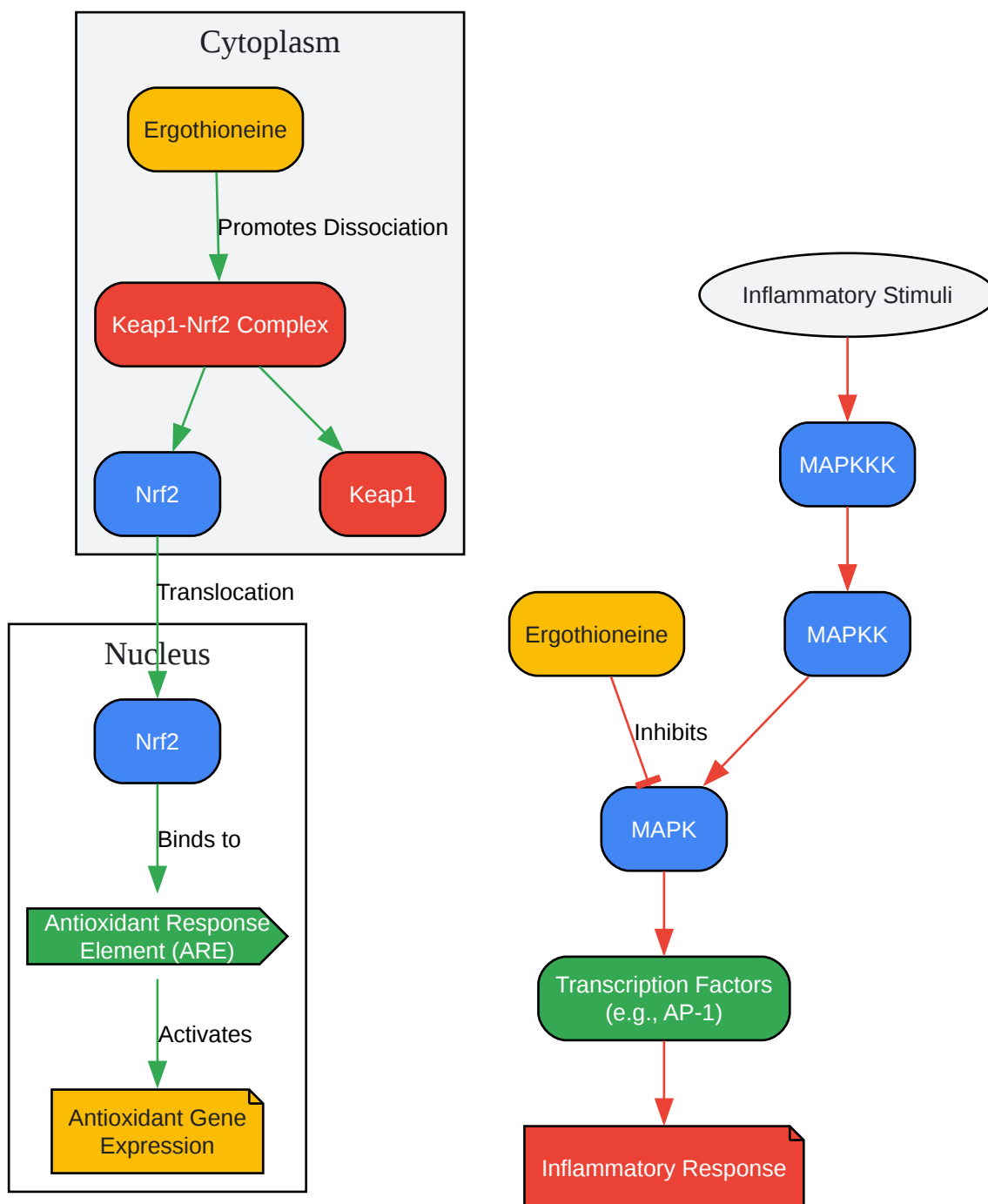
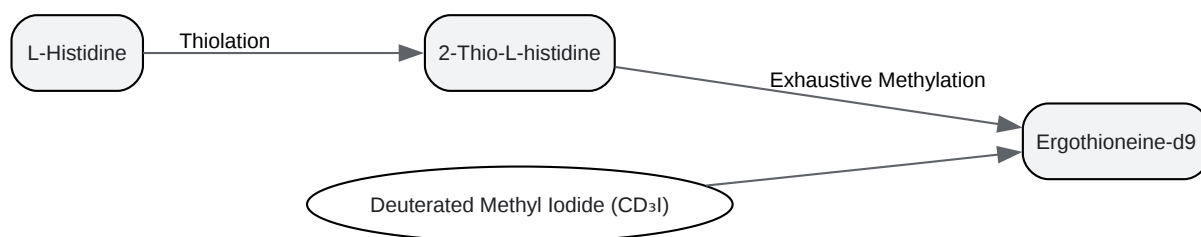
Ergothioneine-d9 is the deuterated form of L-Ergothioneine, a naturally occurring amino acid derivative of histidine containing a sulfur atom on the imidazole ring.[1] As a stable, isotopically labeled compound, **Ergothioneine-d9** serves as an invaluable tool in analytical chemistry, particularly in mass spectrometry-based quantification of its non-deuterated counterpart. This guide provides a comprehensive overview of **Ergothioneine-d9**, its chemical structure, a plausible synthetic pathway, its application in experimental protocols, and the critical signaling pathways influenced by its biologically active form, L-Ergothioneine.

Chemical Structure and Properties

Ergothioneine is a thiourea derivative of histidine and exists predominantly in its thione tautomeric form at physiological pH, which contributes to its significant stability and resistance to auto-oxidation.[2] The key structural feature of **Ergothioneine-d9** is the substitution of the nine hydrogen atoms of the trimethylammonium group with deuterium atoms. This isotopic labeling results in a predictable mass shift, making it an ideal internal standard for quantitative mass spectrometry assays.

The chemical structure of **Ergothioneine-d9** is depicted below:

Ergothioneine-d9 Chemical Structure



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References

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